

# A Guide for Researchers in Medicinal Chemistry and Drug Development

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## Compound of Interest

Compound Name: 3-Iodo-4-nitro-1H-indazole

CAS No.: 885521-22-2

Cat. No.: B1326383

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## Abstract

**3-Iodo-4-nitro-1H-indazole** is a key heterocyclic building block in medicinal chemistry, valued for its role as a versatile intermediate in the synthesis of complex therapeutic agents, particularly kinase inhibitors.[1][2] The strategic placement of the iodo and nitro groups on the indazole scaffold allows for diverse chemical modifications, making it a molecule of significant interest.[3] A thorough understanding of its structural characteristics is paramount for its effective utilization. This guide provides a comprehensive analysis of the  $^1\text{H}$  Nuclear Magnetic Resonance (NMR) spectrum of **3-Iodo-4-nitro-1H-indazole**, offering a predictive interpretation based on established principles and data from analogous structures. We will delve into the theoretical basis for the expected chemical shifts and coupling patterns, provide a detailed experimental protocol for acquiring high-quality spectra, and present the data in a clear, accessible format for researchers, scientists, and drug development professionals.

## Introduction: The Significance of 3-Iodo-4-nitro-1H-indazole in Drug Discovery

The indazole core is a privileged scaffold in medicinal chemistry, present in numerous compounds with a wide array of pharmacological activities, including anti-inflammatory, antibacterial, and antitumor properties.[1] Its bioisosteric relationship with the indole nucleus allows it to interact effectively with biological targets, such as the ATP-binding sites of protein kinases.[4]

The title compound, **3-Iodo-4-nitro-1H-indazole** (CAS 885521-22-2), is particularly valuable due to its specific functionalization.[5][6] The iodine atom at the C3 position serves as a versatile handle for introducing molecular diversity through various cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira).[1][7] The electron-withdrawing nitro group at the C4 position significantly influences the electronic properties and reactivity of the indazole ring system.[8] This unique combination of functionalities makes it a crucial precursor for the synthesis of targeted therapeutics.[3] Accurate structural elucidation via  $^1\text{H}$  NMR spectroscopy is a critical first step in any synthetic or medicinal chemistry campaign involving this intermediate.

## Theoretical Analysis of the $^1\text{H}$ NMR Spectrum

While a definitive, published spectrum for **3-Iodo-4-nitro-1H-indazole** is not readily available, we can predict its key features with high confidence by analyzing the electronic effects of the substituents on the indazole ring. The spectrum is expected to display signals for the three aromatic protons on the benzene ring portion (H5, H6, and H7) and the N-H proton of the pyrazole ring.

## Substituent Effects on Proton Chemical Shifts

- **Nitro Group (at C4):** The nitro group is a strong electron-withdrawing group, exerting both a -I (inductive) and -R (resonance) effect. This will significantly deshield adjacent protons, causing their signals to appear at a lower field (higher ppm). The proton at the C5 position will be the most affected.
- **Iodo Group (at C3):** The iodine atom is electronegative and will have a deshielding effect on neighboring protons. However, its most significant impact in this context is the removal of the H3 proton, simplifying the spectrum.
- **Indazole Ring System:** The inherent aromaticity of the bicyclic system results in proton signals appearing in the aromatic region of the spectrum (typically 7.0-9.0 ppm). The N-H

proton is exchangeable and its signal is often broad, appearing at a very downfield chemical shift, especially in a hydrogen-bond-accepting solvent like DMSO- $d_6$ .<sup>[9]</sup>

## Predicted Chemical Shifts, Multiplicities, and Coupling Constants

The protons on the benzene portion of the indazole ring (H5, H6, and H7) will form a three-spin system.

- H5 (ortho to NO<sub>2</sub>): This proton is expected to be the most deshielded due to its proximity to the strongly electron-withdrawing nitro group. It will appear as a doublet of doublets (dd).
- H7 (para to NO<sub>2</sub>): This proton will also be deshielded, though to a lesser extent than H5. It will appear as a doublet of doublets (dd).
- H6 (meta to NO<sub>2</sub>): This proton will be the least deshielded of the three aromatic protons and will appear as a triplet (or more accurately, a triplet of doublets that may resolve as a triplet).
- N1-H: The N-H proton is expected to appear as a broad singlet at a very downfield chemical shift (>13 ppm) in DMSO- $d_6$ .<sup>[1]</sup>

The coupling constants are predicted based on typical values for ortho, meta, and para couplings in benzene rings.

- <sup>3</sup>J (ortho coupling): H5-H6 and H6-H7 couplings are expected to be in the range of 7.0-9.0 Hz.
- <sup>4</sup>J (meta coupling): The H5-H7 coupling is expected to be small, in the range of 0.5-1.5 Hz.

## Data Presentation: Predicted <sup>1</sup>H NMR Spectral Data

The predicted <sup>1</sup>H NMR data for **3-Iodo-4-nitro-1H-indazole** in DMSO- $d_6$  are summarized in the table below.

| Proton Assignment | Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constant (J, Hz)                                            | Rationale                                                  |
|-------------------|--------------------------------------------|--------------|----------------------------------------------------------------------|------------------------------------------------------------|
| N1-H              | > 13.0                                     | br s         | -                                                                    | Acidic proton, hydrogen bonding with DMSO-d <sub>6</sub> . |
| H5                | 8.4 - 8.6                                  | dd           | $^3J(\text{H5-H6}) \approx 8.0$ ,<br>$^4J(\text{H5-H7}) \approx 1.0$ | Deshielded by ortho-nitro group.                           |
| H7                | 8.0 - 8.2                                  | dd           | $^3J(\text{H6-H7}) \approx 8.5$ ,<br>$^4J(\text{H5-H7}) \approx 1.0$ | Deshielded by indazole ring and para-nitro group.          |
| H6                | 7.6 - 7.8                                  | t            | $^3J(\text{H5-H6}) \approx 8.0$ ,<br>$^3J(\text{H6-H7}) \approx 8.5$ | Appears as a triplet due to coupling with H5 and H7.       |

## Experimental Protocol for $^1\text{H}$ NMR Spectrum Acquisition

This section provides a detailed, step-by-step methodology for acquiring a high-quality  $^1\text{H}$  NMR spectrum of **3-Iodo-4-nitro-1H-indazole**.

### Materials and Equipment

- Compound: **3-Iodo-4-nitro-1H-indazole**
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>, 99.9 atom % D)
- Internal Standard: Tetramethylsilane (TMS) (optional, as modern spectrometers can lock on the solvent signal)[[10](#)]
- Equipment: NMR spectrometer (400 MHz or higher recommended for better resolution), 5 mm NMR tubes, volumetric flasks, pipettes, analytical balance.

## Sample Preparation

- Weighing: Accurately weigh approximately 5-10 mg of **3-Iodo-4-nitro-1H-indazole**.
- Dissolution: Transfer the solid into a clean, dry NMR tube.
- Solvent Addition: Using a pipette, add approximately 0.6-0.7 mL of DMSO-d<sub>6</sub> to the NMR tube.
- Homogenization: Cap the tube and gently vortex or sonicate until the sample is completely dissolved. A clear, homogeneous solution is required.
- Internal Standard (Optional): If using TMS, add a very small drop (or a pre-prepared solution) to the NMR tube.

## NMR Spectrometer Parameters

The following are typical parameters for a 400 MHz spectrometer. These may need to be optimized based on the specific instrument.

- Pulse Program: Standard one-dimensional proton experiment (e.g., 'zg30')
- Temperature: 298 K (25 °C)
- Spectral Width: 0-16 ppm
- Pulse Angle: 30-45°
- Acquisition Time: 2-4 seconds
- Relaxation Delay (d1): 1-2 seconds
- Number of Scans: 16-64 (depending on sample concentration)

## Data Processing

- Fourier Transform: Apply an exponential window function (line broadening of 0.3 Hz) and perform a Fourier transform.

- Phasing: Manually phase the spectrum to obtain a flat baseline.
- Baseline Correction: Apply a baseline correction algorithm.
- Referencing: Reference the spectrum to the residual solvent peak of DMSO-d<sub>6</sub> at 2.50 ppm. [\[11\]](#)
- Integration: Integrate the signals to determine the relative number of protons for each peak.
- Peak Picking: Identify the chemical shift of each peak.

## Visualization of Molecular Structure and Workflow

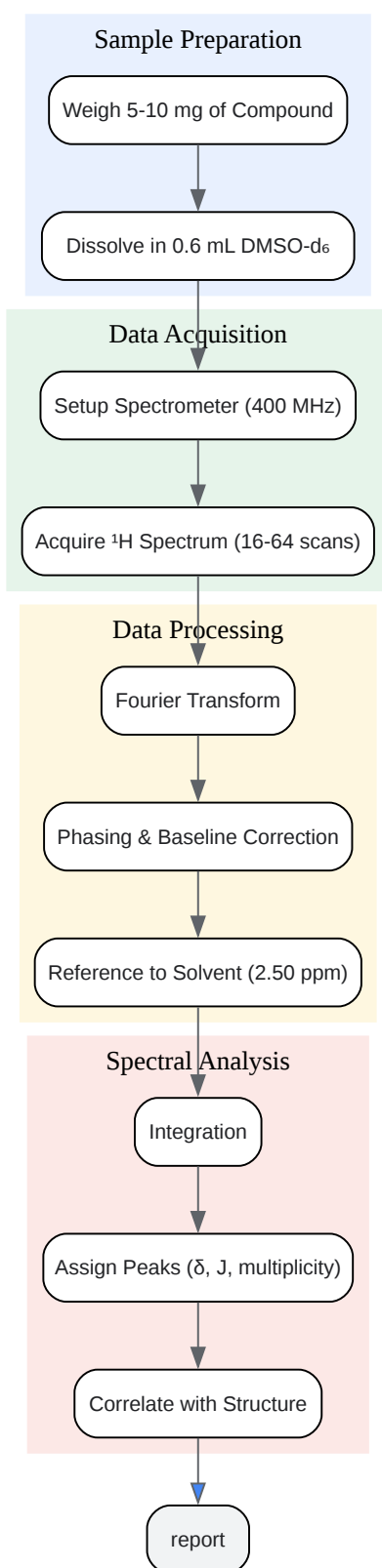
### Molecular Structure and Proton Assignments

The diagram below illustrates the molecular structure of **3-Iodo-4-nitro-1H-indazole** with the standard IUPAC numbering and proton assignments for NMR analysis.

Caption: Molecular structure of **3-Iodo-4-nitro-1H-indazole** with proton numbering.

## Experimental and Analytical Workflow

The following diagram outlines the logical flow from sample preparation to final spectral analysis.



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Caption: Workflow for  $^1\text{H}$  NMR analysis of **3-Iodo-4-nitro-1H-indazole**.

## Trustworthiness and Self-Validation

The protocols and interpretations described in this guide are designed to be self-validating. The predicted chemical shifts and coupling constants are derived from fundamental principles of NMR spectroscopy and extensive empirical data from closely related, published structures.<sup>[8]</sup><sup>[12]</sup><sup>[13]</sup> By following the detailed experimental protocol, a researcher should obtain a spectrum where:

- The integration of the aromatic region corresponds to three protons relative to the (optional) internal standard.
- The observed coupling patterns (dd, dd, t) and J-values are consistent with a 1,2,3-trisubstituted benzene ring system.
- The downfield shifts of the protons align with the known electronic effects of the nitro group.

Any significant deviation from this expected pattern would warrant further investigation into the sample's purity or structural integrity.

## Conclusion

The <sup>1</sup>H NMR spectrum of **3-Iodo-4-nitro-1H-indazole** is a powerful tool for its unambiguous identification and characterization. This guide provides a robust framework for both predicting and acquiring this crucial data. A thorough understanding of the spectrum, as detailed herein, is essential for any scientist utilizing this key intermediate in the pursuit of novel therapeutics. The combination of predictive analysis, a detailed experimental workflow, and clear data visualization aims to empower researchers in their drug discovery and development endeavors.

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